

# An In-Depth Technical Guide to Texas Red-X Succinimidyl Ester

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## Compound of Interest

Compound Name: *Texas Red-X succinimidyl ester*

Cat. No.: *B15553217*

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## Abstract

Texas Red®-X, Succinimidyl Ester is a paramount amine-reactive fluorescent dye, engineered for robust and reliable bioconjugation. As a derivative of sulforhodamine 101, it offers long-wavelength red fluorescence, making it an invaluable tool for multicolor imaging and flow cytometry applications. This guide provides a comprehensive overview of its chemical properties, the underlying principles of its reactivity, detailed protocols for antibody conjugation, and methods for characterizing the final conjugate. We delve into the causality behind experimental choices, ensuring researchers, scientists, and drug development professionals can achieve optimal and reproducible results in their labeling endeavors.

## Introduction: The Advantage of the "X" Spacer

Texas Red-X, succinimidyl ester is an advanced iteration of the classic Texas Red fluorophore. The key innovation is the incorporation of a seven-atom aminohexanoyl spacer, denoted by the "X", which separates the sulforhodamine 101 fluorophore from the amine-reactive N-hydroxysuccinimide (NHS) ester group.<sup>[1][2][3]</sup> This spacer is not a trivial addition; it is a critical design feature that mitigates potential steric hindrance and reduces the interaction between the dye and the biomolecule to which it is conjugated.<sup>[1][2][3]</sup> This often results in a higher

fluorescence yield and helps prevent protein precipitation that can occur during conjugation and storage.<sup>[4]</sup>

Compared to its predecessor, Texas Red sulfonyl chloride, the succinimidyl ester derivative offers significantly improved stability and ease of use.<sup>[4][5]</sup> Sulfonyl chlorides are notoriously sensitive to moisture and prone to rapid hydrolysis, whereas the NHS ester maintains its reactivity for over an hour in aqueous conditions, allowing for more controlled and efficient conjugation reactions.<sup>[4]</sup>

## Core Properties and Identification

Accurate identification and understanding of the dye's properties are foundational to its successful application. There are multiple CAS (Chemical Abstracts Service) numbers assigned to Texas Red-X, succinimidyl ester, which typically differentiate between mixed isomer preparations and single, purified isomers.

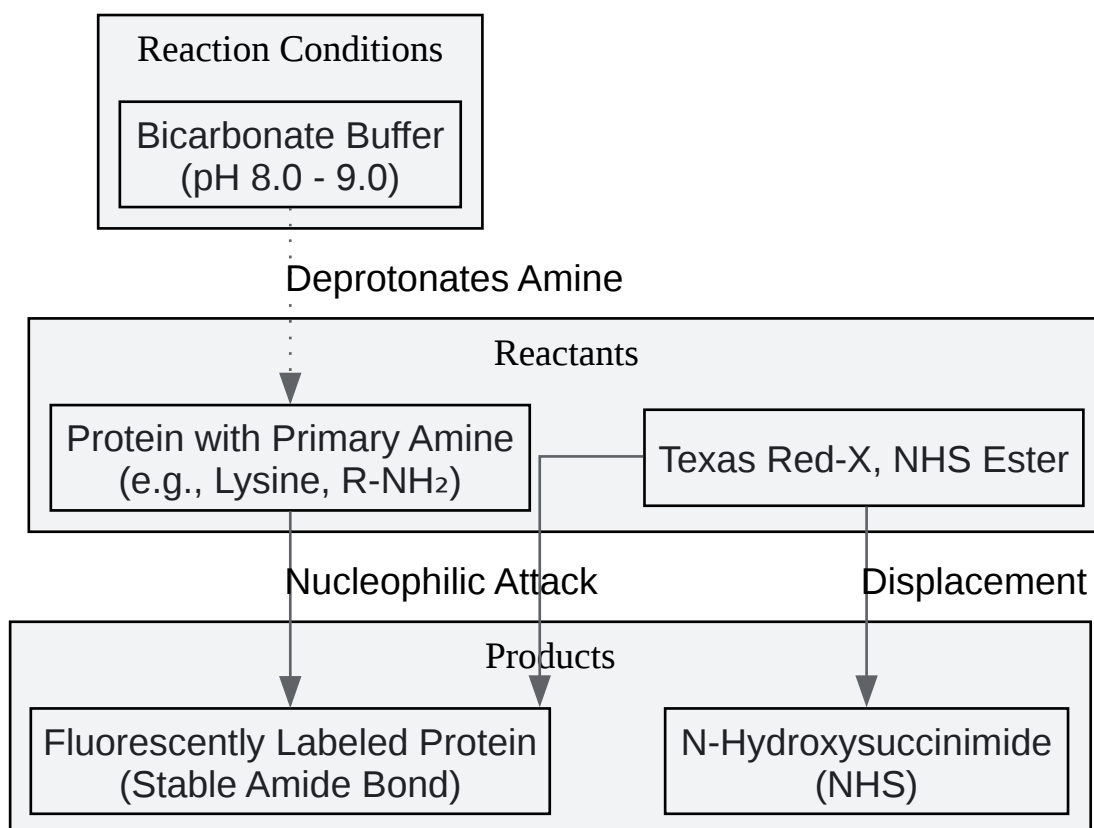
| Property                          | Value                       | Source(s)             |
|-----------------------------------|-----------------------------|-----------------------|
| CAS Number                        | 216972-99-5 (Mixed isomers) | <sup>[1][2]</sup>     |
| 178623-11-5 (Single isomer)       | <sup>[3][6]</sup>           |                       |
| 199745-67-0                       | <sup>[7]</sup>              |                       |
| Molecular Weight                  | 816.94 g/mol                | <sup>[1][8]</sup>     |
| Appearance                        | Purple solid                | <sup>[1]</sup>        |
| Solubility                        | DMSO, DMF                   | <sup>[1][9]</sup>     |
| Excitation Max ( $\lambda_{ex}$ ) | ~586-595 nm                 | <sup>[1][8][10]</sup> |
| Emission Max ( $\lambda_{em}$ )   | ~603-615 nm                 | <sup>[1][8][10]</sup> |

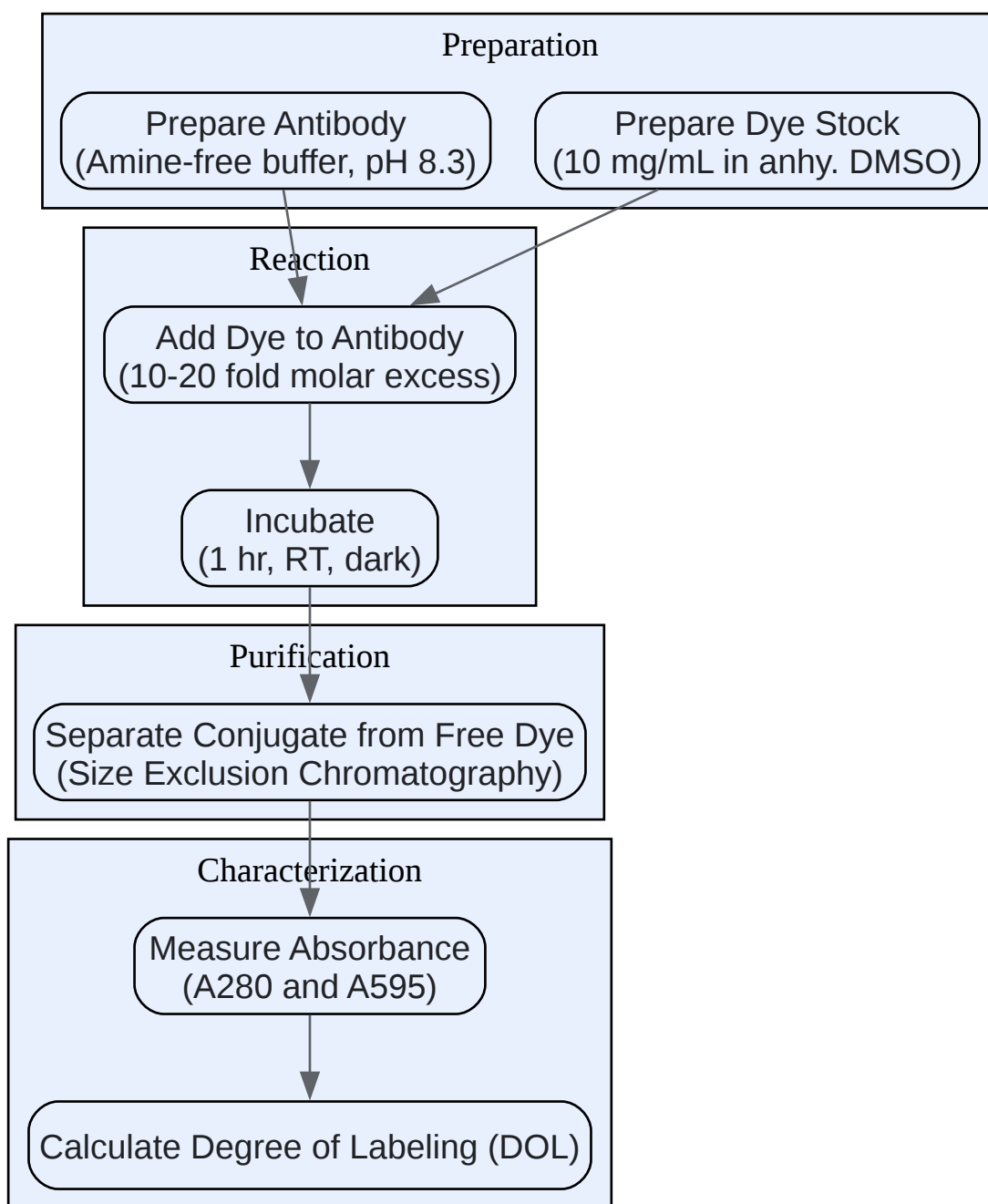
## The Chemistry of Amine-Reactive Labeling

The utility of Texas Red-X, succinimidyl ester lies in its ability to form a stable, covalent amide bond with primary amines. This reaction, known as aminolysis, is the cornerstone of most protein and antibody labeling strategies.

**Mechanism of Action:** Primary amines ( $R-NH_2$ ), such as the  $\epsilon$ -amino group of lysine residues on the surface of proteins, act as nucleophiles. They attack the carbonyl carbon of the NHS ester, leading to the displacement of the N-hydroxysuccinimide leaving group and the formation of a highly stable amide bond.

The reaction is highly pH-dependent. For efficient labeling, the pH of the reaction buffer should be maintained between 7.5 and 9.0.[4][11][12] In this alkaline range, the primary amine groups are deprotonated and thus more nucleophilic, which significantly accelerates the rate of aminolysis. However, a competing reaction, hydrolysis, also occurs in aqueous buffers, where water molecules can attack the ester, rendering the dye non-reactive.[13] Therefore, maintaining the recommended pH and protein concentration is a balancing act to favor aminolysis over hydrolysis.





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